

Disperse Brown 4: A Comprehensive Technical Guide for Dye Research

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Compound of Interest

Compound Name: Disperse brown 4

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Introduction

Disperse Brown 4, with the Colour Index number 11152:1, is a monoazo disperse dye characterized by its reddish-brown hue.^{[1][2]} As a member of the extensive family of azo dyes, it serves as an excellent model compound for research in coloration, textile chemistry, and environmental science. Its utility extends to studies on dyeing kinetics, adsorption phenomena, and the development of advanced analytical techniques for dye analysis.^[3] This technical guide provides a comprehensive overview of **Disperse Brown 4**, including its physicochemical properties, detailed experimental protocols for its synthesis and application, and an exploration of the relationship between its structure and performance characteristics.

Physicochemical and Spectroscopic Data

A thorough understanding of the quantitative properties of **Disperse Brown 4** is essential for its application in research. The following tables summarize its key physicochemical and fastness properties.

Table 1: Physicochemical Properties of **Disperse Brown 4**

| Property | Value | Reference |
|--------------------|--|-----------|
| CI Name | Disperse Brown 4 | [2] |
| CI Number | 11152:1 | [2] |
| CAS Number | 12223-16-4 | [4] |
| Molecular Formula | C ₁₆ H ₁₅ BrCl ₂ N ₄ O ₄ | [2][4] |
| Molecular Weight | 478.12 g/mol | [2][4] |
| Chemical Structure | 2-[4-[(2-bromo-6-chloro-4-nitrophenyl)diazenyl]-3-chloro-N-(2-hydroxyethyl)anilino]ethanol | [3] |
| Appearance | Red-light orange, red-light brown, to dark red-light brown powder | [1] |
| Boiling Point | 662.1°C at 760 mmHg | [4] |
| Flash Point | 354.2°C | [4] |
| Density | 1.68 g/cm ³ | [4] |

Table 2: Fastness Properties of **Disperse Brown 4** on Polyester

| Fastness Property | Test Method | Rating (Scale 1-5, where 5 is excellent) |
|--------------------------------------|-------------------------|--|
| Light Fastness | ISO 105-B02 | 5-6 |
| Washing Fastness (Color Change) | ISO 105-C06 | 4-5 |
| Washing Fastness (Staining) | ISO 105-C06 | 5 |
| Perspiration Fastness (Color Change) | ISO 105-E04 | 4-5 |
| Perspiration Fastness (Staining) | ISO 105-E04 | 5 |
| Sublimation (Ironing) Fastness | ISO 105-P01 / AATCC 117 | 4 |

Experimental Protocols

Detailed methodologies are crucial for reproducible research. This section provides step-by-step protocols for the synthesis of **Disperse Brown 4**, its application in polyester dyeing, and its analysis.

Synthesis of Disperse Brown 4

The synthesis of **Disperse Brown 4** is a two-step process involving the diazotization of 2-Bromo-6-chloro-4-nitroaniline, followed by an azo coupling reaction with N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine.[\[2\]](#)

1. Synthesis of Precursor 1: 2-Bromo-6-chloro-4-nitroaniline

This procedure is adapted from established methods for the bromination of substituted anilines.[\[1\]](#)

- Materials: 2-chloro-4-nitroaniline, potassium bromide, acetic acid, water, dichloromethane, petroleum ether, ethyl acetate.
- Procedure:

- Dissolve 2-chloro-4-nitroaniline (2 mmol) and potassium bromide (1.2 mmol) in a solvent mixture of acetic acid and water (9:1 v/v).^[1]
- Maintain the reaction temperature at 50°C with stirring.
- Slowly add a suitable brominating agent.
- After the reaction is complete, extract the product with dichloromethane.
- Purify the crude product by column chromatography using a mixture of petroleum ether and ethyl acetate as the eluent.^[1]

2. Synthesis of Precursor 2: N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine

This protocol is based on the ethoxylation of 3-chloroaniline.^[5]

- Materials: 3-chloroaniline, ethylene oxide.
- Procedure:
 - Charge a reactor with 3-chloroaniline.
 - Heat the reactor to 140-150°C.
 - Introduce ethylene oxide into the reactor over 6-8 hours while maintaining the temperature.^[5]
 - After the addition is complete, hold the reaction mixture at the same temperature for an additional 30-60 minutes to ensure the reaction goes to completion.^[5] The resulting product is N,N-bis(2-hydroxyethyl)-3-chloroaniline.

3. Diazotization of 2-Bromo-6-chloro-4-nitroaniline

This is a general procedure for the diazotization of aromatic amines.^[6]

- Materials: 2-Bromo-6-chloro-4-nitroaniline, concentrated hydrochloric acid, sodium nitrite, distilled water, ice.

- Procedure:
 - Dissolve 2-Bromo-6-chloro-4-nitroaniline (1.0 eq) in a mixture of concentrated hydrochloric acid and water.
 - Cool the solution to 0-5°C in an ice bath.
 - Slowly add a solution of sodium nitrite (1.0-1.1 eq) in cold distilled water, keeping the temperature below 5°C.
 - Stir the mixture for 30 minutes at 0-5°C to ensure complete formation of the diazonium salt.
 - Test for the presence of excess nitrous acid using starch-iodide paper (a blue-black color indicates excess).[6]

4. Azo Coupling Reaction

This is a general procedure for the coupling of a diazonium salt with an N,N-dialkylaniline derivative.[7]

- Materials: Diazonium salt solution from the previous step, N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine, sodium acetate (or another suitable base).
- Procedure:
 - Dissolve N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine in an acidic solution and cool to 0-5°C.
 - Slowly add the cold diazonium salt solution to the solution of the coupling component with vigorous stirring, maintaining the temperature at 0-5°C.
 - Adjust the pH of the reaction mixture to 4-5 by adding a solution of sodium acetate to facilitate the coupling reaction.
 - Continue stirring the reaction mixture in the ice bath for 1-2 hours. The colored precipitate of **Disperse Brown 4** will form.

- Isolate the dye by filtration, wash with cold water until the filtrate is neutral, and dry in an oven at a moderate temperature.

Application of Disperse Brown 4 on Polyester Fabric

1. Exhaust Dyeing (High-Temperature Method)

This is a common laboratory method for dyeing polyester with disperse dyes.[\[8\]](#)[\[9\]](#)

- Materials: Polyester fabric, **Disperse Brown 4**, dispersing agent, acetic acid.
- Procedure:
 - Prepare a dye bath with a liquor ratio of 10:1 to 20:1.
 - Add a dispersing agent (e.g., 1 g/L) and acetic acid to adjust the pH to 4.5-5.5.[\[8\]](#)
 - Add the dispersed dye (e.g., 1% on weight of fabric).
 - Introduce the polyester fabric into the cold dye bath.
 - Raise the temperature of the dye bath to 130°C at a rate of 2°C/minute.
 - Maintain the temperature at 130°C for 60 minutes.[\[8\]](#)
 - Cool the dye bath to 70°C.
 - Rinse the dyed fabric with hot and then cold water.
 - Perform a reduction clearing process by treating the fabric with a solution of sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L) at 70-80°C for 15-20 minutes to remove surface dye and improve fastness.
 - Rinse the fabric thoroughly and dry.

2. Thermosol Dyeing (Continuous Method)

This method is suitable for continuous dyeing processes.[\[10\]](#)[\[11\]](#)

- Materials: Polyester fabric, **Disperse Brown 4**, padding liquor (containing a migration inhibitor and thickener).
- Procedure:
 - Pad the fabric through a dispersion of **Disperse Brown 4** at room temperature.
 - Dry the padded fabric, for instance, in a hot flue at 100-120°C.[10][11]
 - Subject the dried fabric to thermofixation in a hot air chamber at 190-220°C for 60-90 seconds.[10][11]
 - After thermofixation, wash the fabric to remove any unfixed dye. This typically involves a cold rinse, a hot wash with a detergent, and a final cold rinse.
 - Dry the dyed fabric.

Analysis and Characterization

1. UV-Visible Spectroscopy

- Procedure:
 - Prepare a stock solution of **Disperse Brown 4** in a suitable solvent (e.g., ethanol, acetone, or dimethylformamide).
 - Prepare a series of dilutions of the stock solution.
 - Record the absorbance spectrum of each solution using a UV-Vis spectrophotometer over a wavelength range of approximately 300-700 nm.
 - Determine the wavelength of maximum absorption (λ_{max}).
 - If the molar concentration is known, the molar extinction coefficient (ϵ) can be calculated using the Beer-Lambert law ($A = \epsilon cl$).

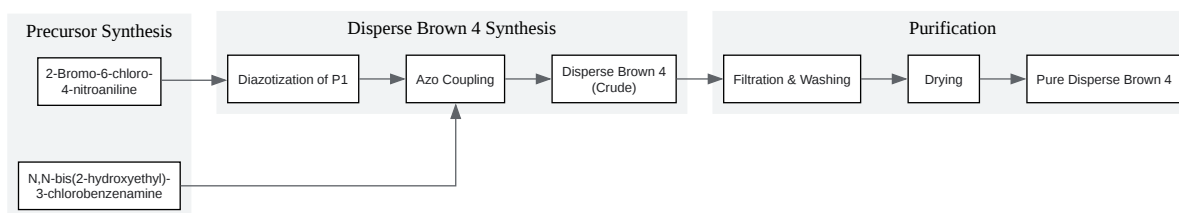
2. High-Performance Liquid Chromatography (HPLC)

- Procedure:

- Sample Preparation: Dissolve a known amount of **Disperse Brown 4** in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) to prepare a stock solution. Prepare working standards by diluting the stock solution.
- Chromatographic Conditions (Typical):
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water (both may contain a small amount of acid, such as formic acid or acetic acid, to improve peak shape).
 - Flow Rate: 1.0 mL/min.
 - Detection: Diode array detector (DAD) or UV-Vis detector set at the λ_{max} of the dye.
 - Injection Volume: 10-20 μ L.
- Inject the standards and sample solutions and record the chromatograms. The retention time and the UV-Vis spectrum of the peak can be used for identification, and the peak area can be used for quantification.

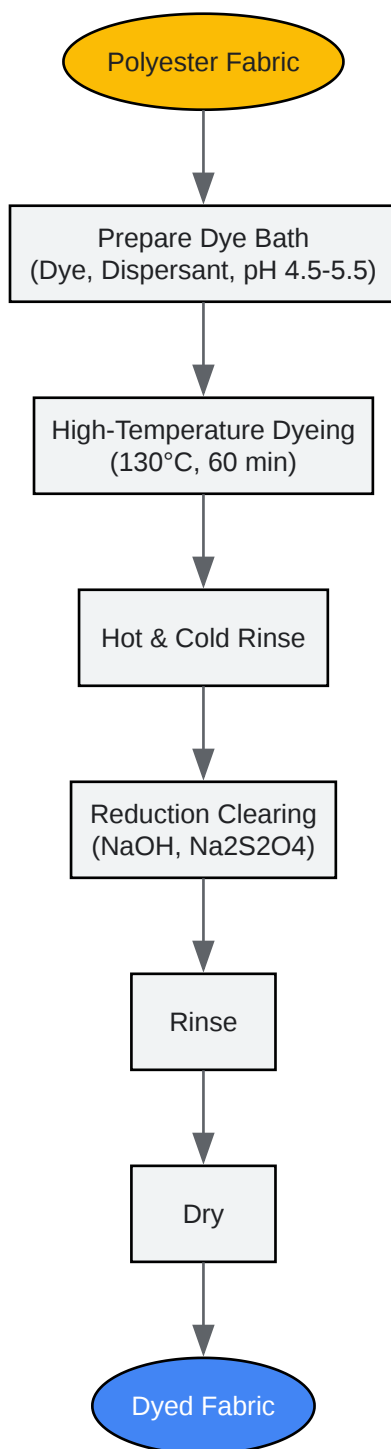
Visualizations

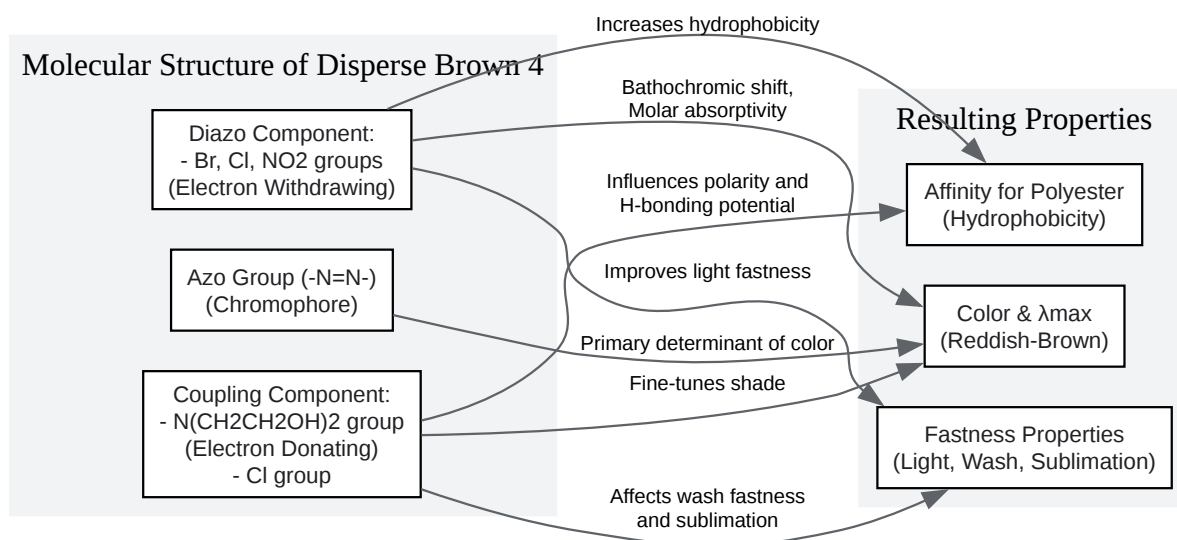
Experimental and Logical Workflows



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Caption: Workflow for the synthesis of **Disperse Brown 4**.





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